

Sniper(abl)-050: Application Notes and Protocols for Targeted Protein Degradation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sniper(abl)-050*

Cat. No.: *B15608128*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sniper(abl)-050 is a Specific and Non-genetic Inhibitor of Apoptosis Protein (IAP)-dependent Protein Eraser (SNIPER) designed for the targeted degradation of the BCR-ABL fusion protein, a key driver in chronic myeloid leukemia (CML).[1][2] This chimeric molecule conjugates the ABL kinase inhibitor Imatinib to the IAP ligand MV-1.[3] This unique structure facilitates the recruitment of the E3 ubiquitin ligase IAP to BCR-ABL, leading to its ubiquitination and subsequent degradation by the proteasome.[4][5] These application notes provide detailed protocols for the preparation and use of **Sniper(abl)-050** in DMSO, along with an overview of the targeted signaling pathway.

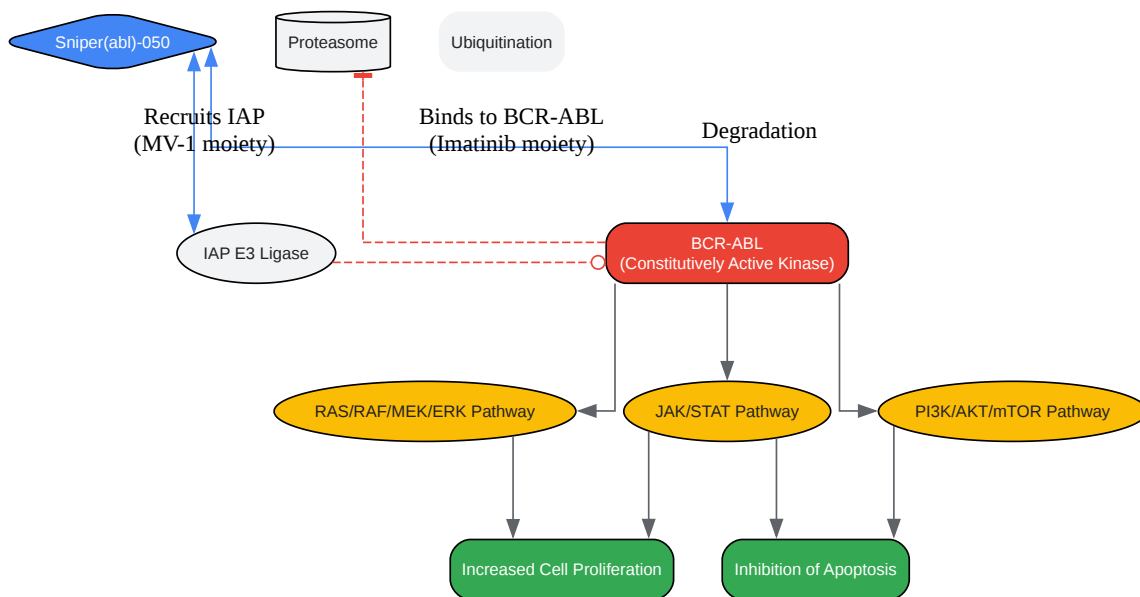
Quantitative Data Summary

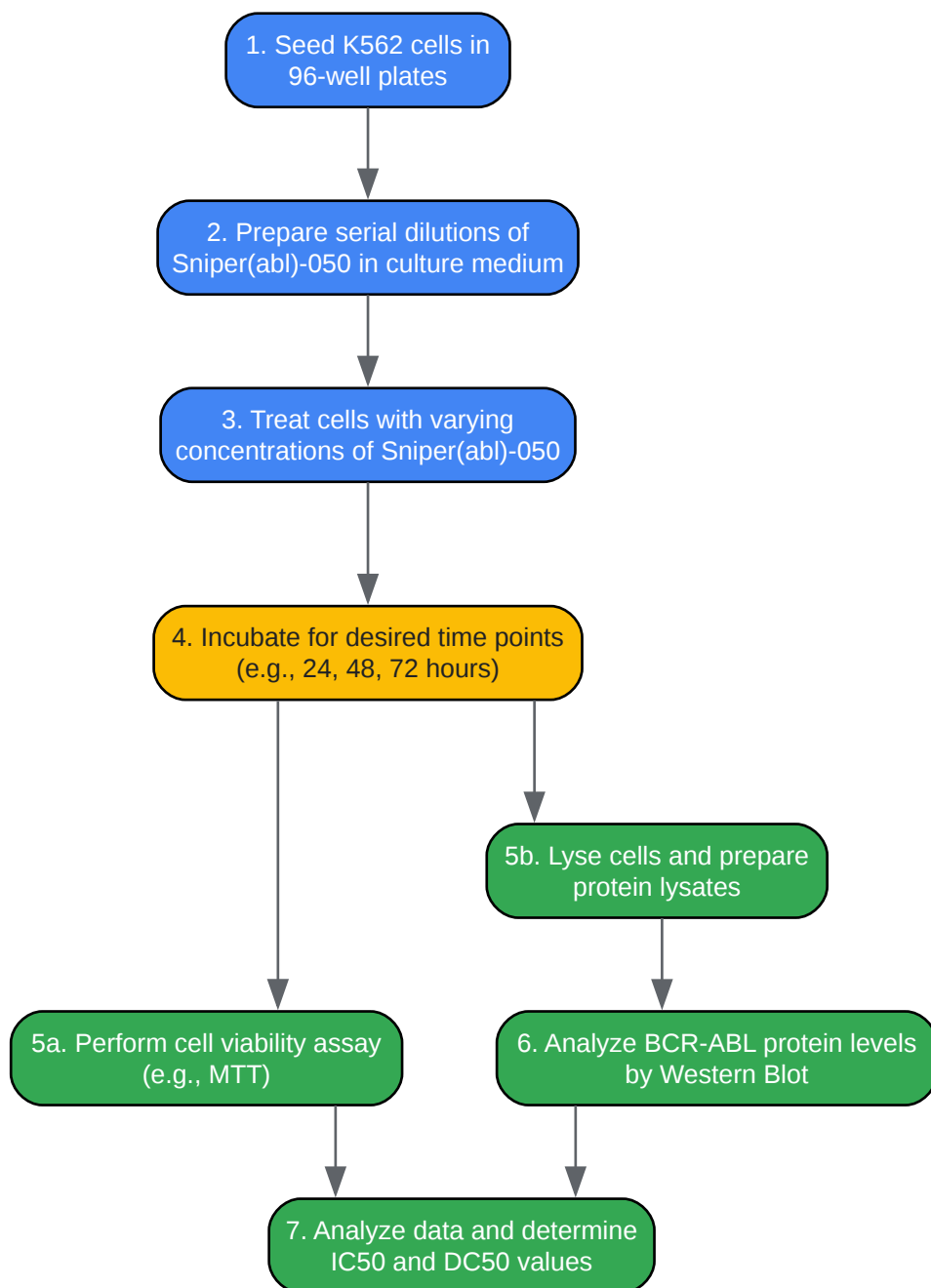
While specific quantitative solubility data for **Sniper(abl)-050** in DMSO is not readily available in public literature, related compounds are reported to have high solubility in DMSO. For experimental purposes, it is recommended to prepare a high-concentration stock solution and perform serial dilutions to determine the optimal working concentration for specific cell lines and assays. The following table provides key molecular information for **Sniper(abl)-050**.

Parameter	Value	Reference
Molecular Weight	1213.47 g/mol	[3]
Molecular Formula	C68H84N12O9	[3]
Solubility	Soluble in DMSO	[3]
Mechanism of Action	BCR-ABL Protein Degradation via IAP Recruitment	[4][5]

Signaling Pathway

The BCR-ABL fusion protein is a constitutively active tyrosine kinase that drives the pathogenesis of CML by activating multiple downstream signaling pathways, leading to increased cell proliferation and survival.[6][7] **Sniper(abl)-050** is designed to eliminate the BCR-ABL protein, thereby inhibiting these downstream signals.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Recent advances in IAP-based PROTACs (SNIPERs) as potential therapeutic agents - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Molecular biology of bcr-abl1–positive chronic myeloid leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 3. tandfonline.com [tandfonline.com]
- 4. Targeted Protein Degradation by Chimeric Small Molecules, PROTACs and SNIPERs | Semantic Scholar [semanticscholar.org]
- 5. ptc.bocsci.com [ptc.bocsci.com]
- 6. aacrjournals.org [aacrjournals.org]
- 7. BCR-ABL1 Tyrosine Kinase Complex Signaling Transduction: Challenges to Overcome Resistance in Chronic Myeloid Leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Sniper(abl)-050: Application Notes and Protocols for Targeted Protein Degradation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15608128#sniper-abl-050-solubility-and-preparation-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com